

# Physical and chemical properties of 1-(Bromoethynyl)cyclohexene

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## Compound of Interest

Compound Name: 1-(Bromoethynyl)cyclohexene

Cat. No.: B15483076

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## In-depth Technical Guide: 1-(Bromoethynyl)cyclohexene

Notice: Information regarding the specific chemical compound **1-(Bromoethynyl)cyclohexene** is not readily available in public chemical databases and scientific literature. The following guide is constructed based on available data for structurally related compounds, namely 1-bromo-1-cyclohexene and other bromo-substituted cyclohexene derivatives. The properties and reactivity of **1-(Bromoethynyl)cyclohexene** are inferred and should be treated with caution.

## Introduction

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-(Bromoethynyl)cyclohexene**. This compound is of interest to researchers and professionals in the fields of organic synthesis and drug development due to its potential as a versatile building block. The presence of a bromoethynyl group attached to a cyclohexene ring offers multiple reaction sites for further functionalization, making it a candidate for the synthesis of complex molecular architectures.

## Physicochemical Properties

Quantitative data for **1-(Bromoethynyl)cyclohexene** is not available. The following table summarizes the known physical and chemical properties of the closely related compound, 1-

Bromo-1-cyclohexene. These values can serve as an estimate for the properties of **1-(Bromoethynyl)cyclohexene**.

| Property                                   | Value (for 1-Bromo-1-cyclohexene)                              | Source |
|--------------------------------------------|----------------------------------------------------------------|--------|
| Molecular Formula                          | C <sub>6</sub> H <sub>9</sub> Br                               | [1][2] |
| Molecular Weight                           | 161.04 g/mol                                                   | [1][2] |
| Appearance                                 | Liquid                                                         | [1]    |
| Purity                                     | 97%                                                            | [1]    |
| Boiling Point                              | Not available                                                  |        |
| Melting Point                              | Not available                                                  |        |
| Density                                    | Not available                                                  |        |
| Solubility                                 | Log10 of Water solubility in mol/l: -3.01 (Crippen Calculated) | [2]    |
| Octanol/Water Partition Coefficient (logP) | 2.839 (Crippen Calculated)                                     | [2]    |
| InChI                                      | InChI=1S/C6H9Br/c7-6-4-2-1-3-5-6/h4H,1-3,5H2                   | [1][2] |
| InChI Key                                  | QBUMXSSEYUMVAW-UHFFFAOYSA-N                                    | [1][2] |
| SMILES                                     | BrC1=CCCCC1                                                    | [2]    |
| CAS Number                                 | 2044-08-8                                                      | [2][3] |

## Chemical Reactivity and Synthesis

The reactivity of **1-(Bromoethynyl)cyclohexene** would be dictated by the bromoethynyl and the cyclohexene moieties. The carbon-bromine bond is susceptible to various coupling

reactions, while the triple bond can undergo addition reactions. The double bond in the cyclohexene ring can also participate in various transformations.

## Inferred Reactivity

- **Cross-Coupling Reactions:** The bromoalkyne functionality is a key handle for carbon-carbon bond formation. Sonogashira coupling with terminal alkynes, catalyzed by palladium and copper, would be a primary method to introduce further complexity.<sup>[4]</sup>
- **Nucleophilic Substitution:** The bromine atom can be displaced by various nucleophiles, although this may be less facile than in saturated systems.
- **Addition Reactions:** The carbon-carbon triple bond can undergo hydrogenation, halogenation, and hydrohalogenation reactions.
- **Cycloaddition Reactions:** The alkyne can participate in [3+2] and other cycloaddition reactions.

## Potential Synthetic Routes

A plausible synthetic route to **1-(Bromoethynyl)cyclohexene** could involve the dehydrobromination of a suitable di- or tri-brominated cyclohexane or cyclohexene precursor. Another approach could be the reaction of a cyclohexene-derived acetylide with a source of electrophilic bromine.

### Logical Workflow for Potential Synthesis



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Caption: A potential synthetic pathway to **1-(Bromoethynyl)cyclohexene**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and handling of **1-(Bromoethynyl)cyclohexene** are not available. The following are general procedures for

reactions involving similar compounds and should be adapted with caution.

## General Procedure for Sonogashira Coupling of a Vinyl Bromide[4]

Objective: To couple a vinyl bromide with a terminal alkyne.

Materials:

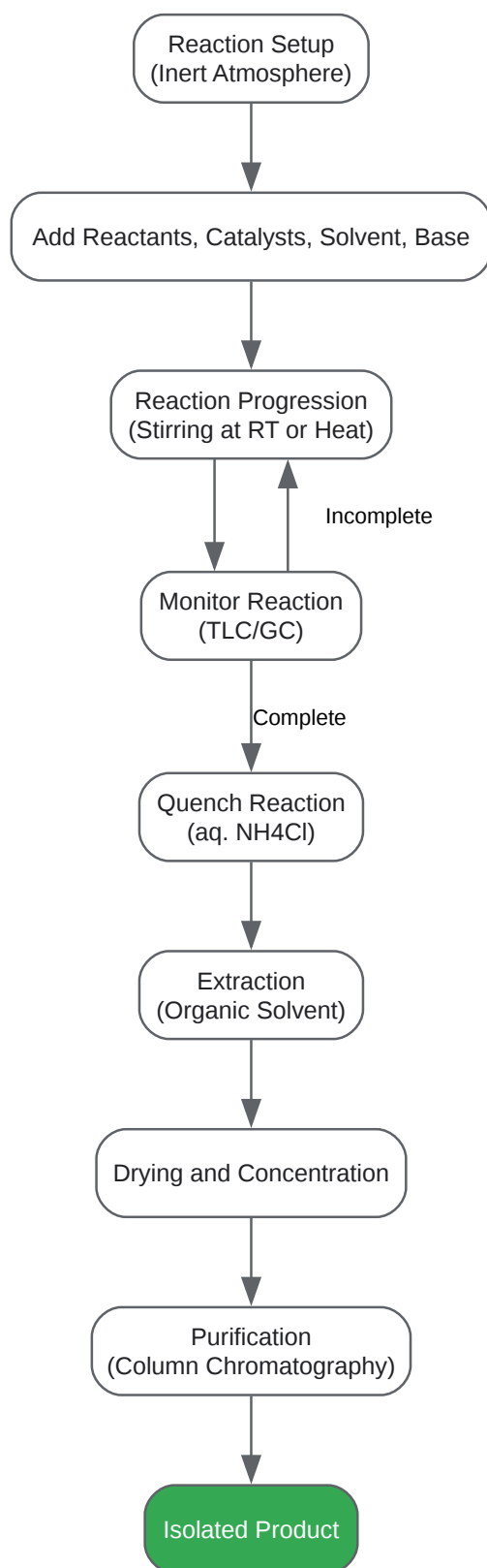
- Vinyl bromide (1 equivalent)
- Terminal alkyne (1.2 equivalents)
- $\text{Pd(PPh}_3)_4$  (0.05 equivalents)
- $\text{CuI}$  (0.1 equivalents)
- Base (e.g.,  $\text{Et}_3\text{N}$  or piperidine, 2 equivalents)
- Solvent (e.g., THF or DMF)

Procedure:

- To a dried flask under an inert atmosphere (e.g., Argon or Nitrogen), add the vinyl bromide, terminal alkyne,  $\text{Pd(PPh}_3)_4$ , and  $\text{CuI}$ .
- Add the anhydrous solvent, followed by the base.
- Stir the reaction mixture at room temperature or with gentle heating until the starting material is consumed (monitored by TLC or GC).
- Upon completion, quench the reaction with saturated aqueous  $\text{NH}_4\text{Cl}$  solution.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography.

### Experimental Workflow Diagram



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Caption: General workflow for a Sonogashira coupling reaction.

## Safety and Handling

Safety data for **1-(Bromoethynyl)cyclohexene** is not available. For the related compound, (1-Bromoethyl)benzene, the following hazards are identified and should be considered as potential risks.<sup>[5]</sup>

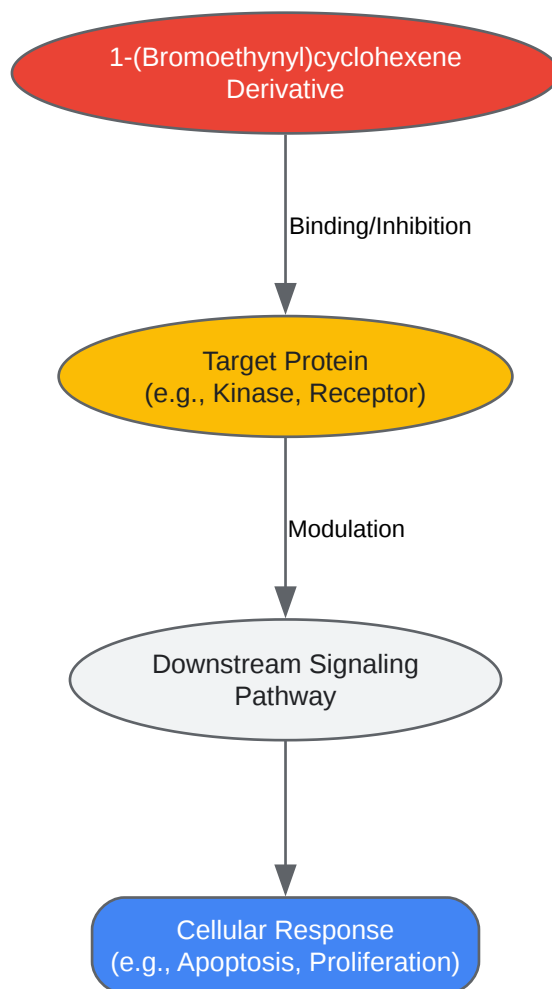
- Hazard Statements: Combustible liquid. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.<sup>[5]</sup>
- Precautionary Statements:<sup>[5]</sup>
  - Wash face, hands, and any exposed skin thoroughly after handling.
  - Wear protective gloves/protective clothing/eye protection/face protection.
  - Avoid breathing dust/fume/gas/mist/vapors/spray.
  - Use only outdoors or in a well-ventilated area.
  - Keep away from heat/sparks/open flames/hot surfaces. — No smoking.
  - Keep cool.

It is imperative to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

## Applications in Drug Development

While there is no specific information on the applications of **1-(Bromoethynyl)cyclohexene** in drug development, its structural motifs are present in various biologically active molecules. The rigid alkyne linker and the cyclohexene scaffold can be valuable in positioning pharmacophoric groups in three-dimensional space to interact with biological targets. The ability to undergo "click chemistry" reactions, such as the copper-catalyzed azide-alkyne cycloaddition, makes it a candidate for use in bioconjugation and drug discovery.<sup>[6]</sup>

## Signaling Pathway Interaction Hypothesis



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Caption: Hypothetical interaction of a derivative with a signaling pathway.

## Conclusion

**1-(Bromoethynyl)cyclohexene** represents a potentially valuable, yet underexplored, chemical entity. Based on the properties of related compounds, it is expected to be a versatile building block in organic synthesis. Its reactive handles make it suitable for a variety of transformations, including cross-coupling and cycloaddition reactions, which are highly relevant in the synthesis of complex molecules for materials science and drug discovery. Further experimental investigation is required to fully elucidate its properties and potential applications. Researchers

are advised to proceed with caution, drawing upon the available data for structurally similar compounds for guidance on handling and reactivity.

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